

Safe Handling and Disposal of GSK2982772: A Procedural Guide

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Compound of Interest

Compound Name: GSK2982772

Cat. No.: B607817

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This guide provides essential safety, handling, and disposal protocols for **GSK2982772**, a potent and selective RIP1 kinase inhibitor used in inflammatory disease research. Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment. The following information is synthesized from standard laboratory safety practices and available chemical safety data.

Hazard Identification and Summary

GSK2982772 is a bioactive small molecule intended for research use. While comprehensive hazard data is limited, it should be handled with the care required for all novel chemical entities. The primary risks include exposure through inhalation, ingestion, or direct skin and eye contact.

Hazard Classification	Description	GHS Pictogram	Signal Word
Acute Toxicity, Oral	May be harmful if swallowed.	Warning	
Skin Corrosion/Irritation	May cause skin irritation.	Warning	
Serious Eye Damage/Irritation	May cause serious eye irritation.	Warning	
Specific Target Organ Toxicity	May cause respiratory irritation.	Warning	

Note: This hazard summary is based on typical profiles for similar research compounds. Always consult the most recent Safety Data Sheet (SDS) from your supplier.

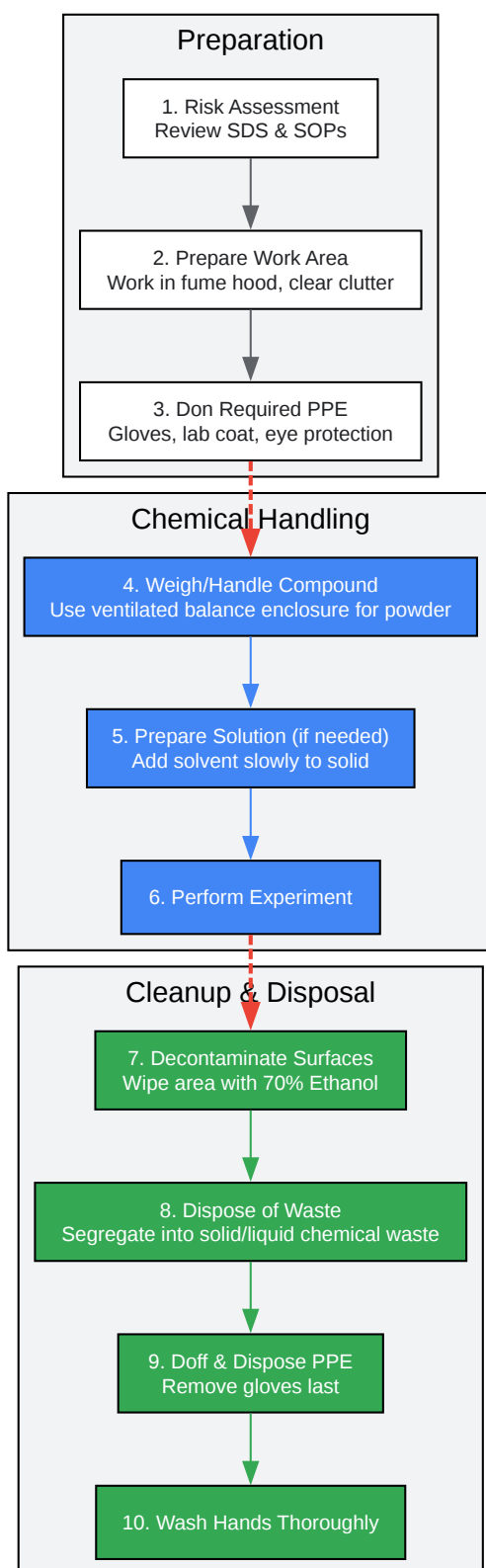
Personal Protective Equipment (PPE)

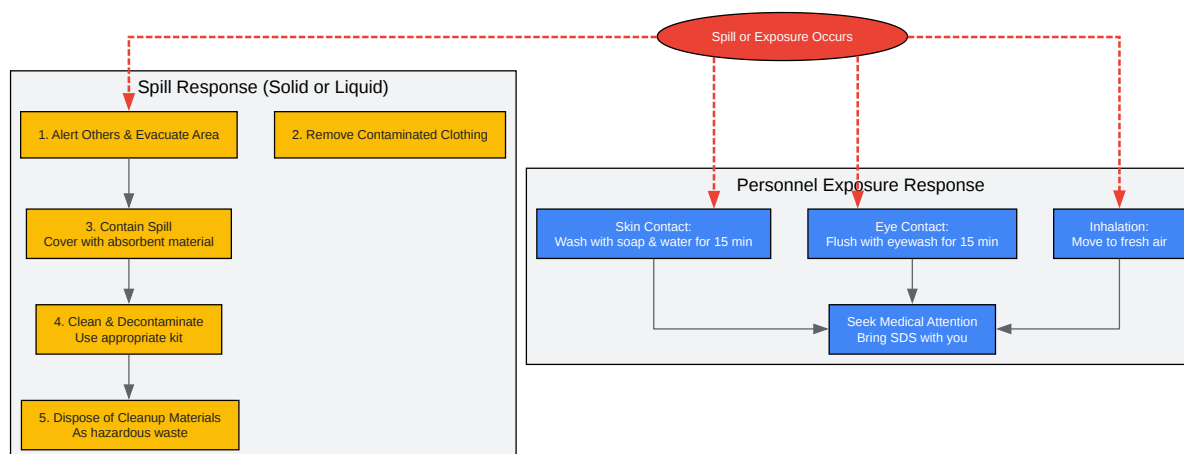
Appropriate PPE is mandatory to prevent exposure. The following table outlines the minimum required equipment for handling **GSK2982772** in solid (powder) and solution forms.

Protection Type	Specification	Rationale
Eye & Face Protection	ANSI Z87.1-compliant safety glasses or goggles. A face shield is required when handling larger quantities (>1g) of powder.	Protects against splashes of solutions and airborne particles of the solid compound.
Hand Protection	Nitrile gloves (minimum 0.11 mm thickness).	Prevents direct skin contact. Double-gloving is recommended for handling concentrated solutions.
Body Protection	Fully-buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not required for handling small quantities in a well-ventilated area or chemical fume hood. Use a NIOSH-approved respirator with a P95 filter if weighing powder outside of a ventilated enclosure.	Minimizes risk of inhaling airborne particles.

Operational Workflow for Safe Handling

Following a structured workflow minimizes risk during the handling process. This diagram illustrates the key steps from preparation to cleanup.





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